

# 4-Azidobenzyl alcohol molecular weight and formula

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## Compound of Interest

Compound Name: 4-Azidobenzyl alcohol

Cat. No.: B2391360

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## In-depth Technical Guide: 4-Azidobenzyl Alcohol

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **4-Azidobenzyl alcohol**, a versatile reagent in organic synthesis and bioconjugation.

## Physicochemical Data

The fundamental molecular properties of **4-Azidobenzyl alcohol** are summarized below. This data is essential for stoichiometric calculations in experimental design and for the characterization of synthesized compounds.

| Property                   | Value  | Source  |
|----------------------------|--|---|
| Molecular Formula          | C <sub>7</sub> H <sub>7</sub> N <sub>3</sub> O | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight           | 149.15 g/mol                                   | <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Alternate Molecular Weight | 149.2  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Appearance                 | Yellow crystalline powder                      | <a href="#">[1]</a>   |
| Melting Point              | 28 - 38 °C                                     | <a href="#">[1]</a>   |
| Purity                     | ≥ 99% (HPLC, TLC)                              | <a href="#">[1]</a>   |
| CAS Number                 | 31499-54-4                                     | <a href="#">[1]</a> <a href="#">[2]</a>                     |

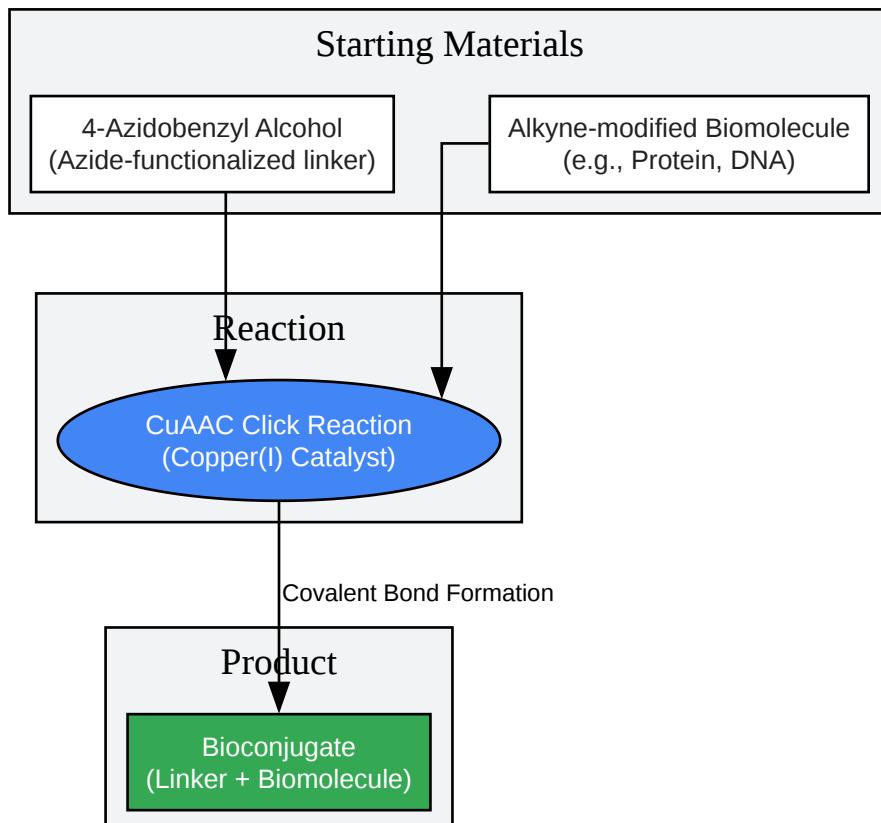
## Chemical Structure and Functionality

**4-Azidobenzyl alcohol** is a bifunctional molecule featuring a reactive azide (-N<sub>3</sub>) group and a primary alcohol (-CH<sub>2</sub>OH) group attached to a benzene ring. This structure makes it a valuable building block in several chemical applications.

- Click Chemistry: The azide group readily participates in copper-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted alkyne-azide cycloaddition (SPAAC) reactions.  
[\[5\]](#)[\[6\]](#) These reactions are fundamental to "click chemistry," a method prized for its high efficiency and biocompatibility, enabling the rapid synthesis of complex molecules.[\[1\]](#)
- Linker Synthesis: It is frequently used as a linker for further chemical modifications. The azide can be transformed into an amine under mild conditions, providing a route for subsequent conjugation or functionalization.[\[2\]](#)
- Bioconjugation: The compound's ability to participate in click chemistry reactions makes it a valuable tool for bioconjugation, facilitating the attachment of biomolecules to other compounds or surfaces for applications in drug delivery and diagnostics.[\[1\]](#)

## Logical Workflow: Application in Synthesis

The following diagram illustrates a simplified logical workflow for utilizing **4-Azidobenzyl alcohol** in a typical bioconjugation experiment via click chemistry.



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